

Proper Disposal of dl-Alanyl-dl-valine: A Safety and Operational Guide

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Compound of Interest

Compound Name: *dl-Alanyl-dl-valine*

Cat. No.: *B162794*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **dl-Alanyl-dl-valine** (CAS No. 1999-46-8), ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are based on available safety data sheets and general laboratory best practices.

Key Chemical Information and Handling

For safe handling and disposal, it is crucial to be aware of the fundamental properties of **dl-Alanyl-dl-valine**.

Property	Information
Chemical Name	dl-Alanyl-dl-valine
CAS Number	1999-46-8[1]
Synonyms	H-DL-Ala-DL-Val-OH, 2-(2-aminopropanoylamino)-3-methylbutanoic acid[1] [2]
Appearance	White to almost white powder or crystals[1]
Recommended Use	Industrial and scientific research[2]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[2] Recommended storage temperature is -20°C.[1]
Water Hazard Class (WGK)	3 (Germany)[1]

Disposal Procedures

The proper disposal of **dl-Alanyl-dl-valine** depends on whether it is contaminated with other hazardous materials. Always handle the substance in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles and gloves.[2]

Step 1: Waste Identification and Segregation

- Non-Contaminated Waste: Pure, uncontaminated **dl-Alanyl-dl-valine**.
- Contaminated Waste: **dl-Alanyl-dl-valine** mixed with other chemicals, solvents, or hazardous materials.

Step 2: Disposal of Non-Contaminated **dl-Alanyl-dl-valine**

- Collection: Carefully collect the solid waste. Avoid the formation of dust.[2]
- Containerization: Place the collected material in a suitable, closed, and clearly labeled container for disposal.[2]

- Disposal: Arrange for disposal in accordance with all applicable local, state, and federal laws and regulations.^[2] Do not let the product enter drains.

Step 3: Disposal of Contaminated **dl-Alanyl-dl-valine**

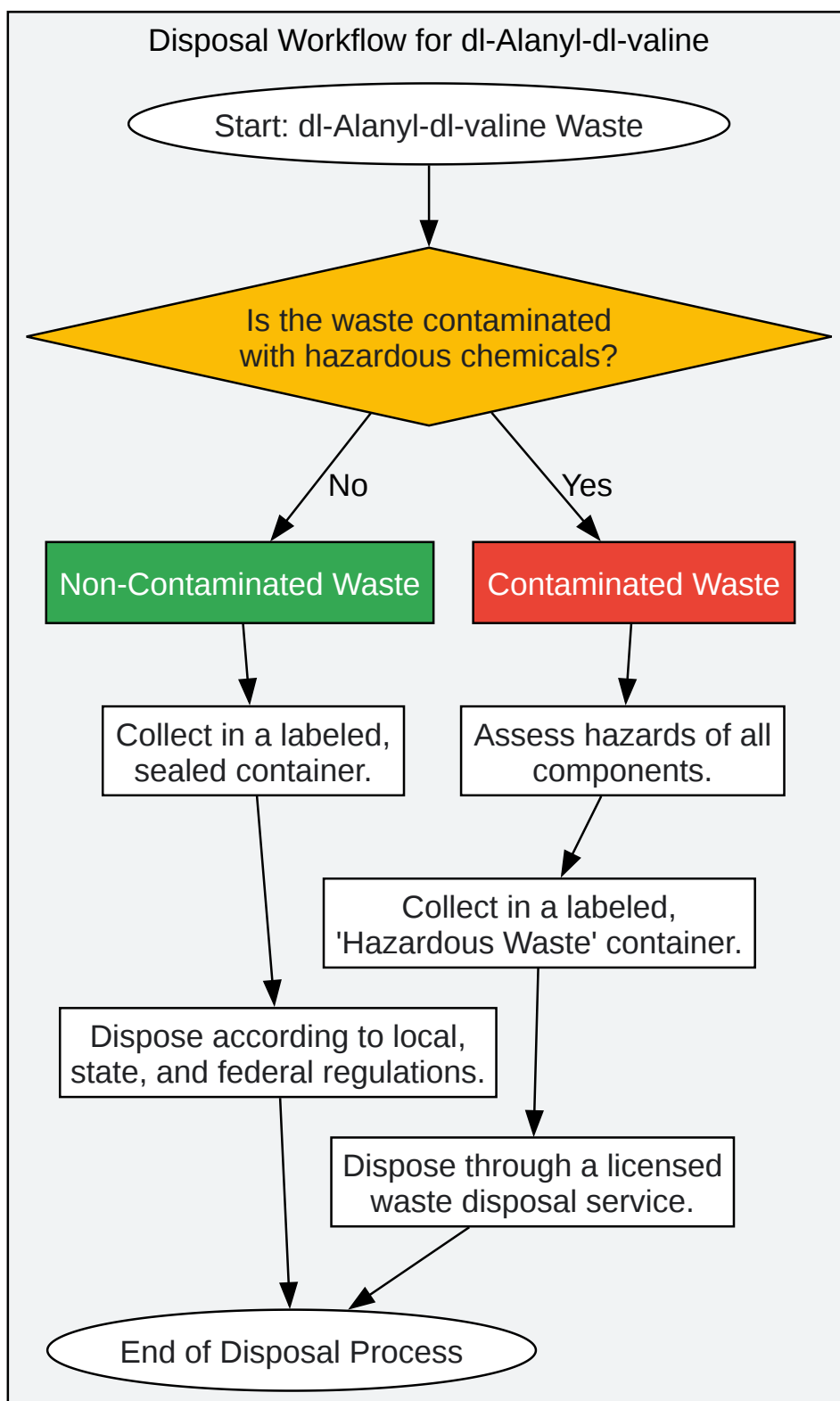
- Hazard Assessment: Identify the hazards associated with all contaminants in the mixture. The disposal method will be determined by the most hazardous component.
- Segregation: Keep contaminated waste separate from non-hazardous waste.
- Containerization: Place the contaminated waste in a sealed, leak-proof container that is compatible with all chemical components of the waste.
- Labeling: Clearly label the container as "Hazardous Waste" and list all chemical constituents.
- Disposal: Dispose of the hazardous waste through a licensed waste disposal company, adhering to all local, state, and federal regulations.

Step 4: Disposal of Empty Containers

- Triple Rinse: Rinse the empty container with a suitable solvent (e.g., water or ethanol) three times.
- Rinsate Collection: Collect the rinsate as chemical waste and dispose of it according to the procedures for the solvent used.
- Container Disposal: Once decontaminated, the container can be disposed of in the regular laboratory trash, unless institutional guidelines or local regulations specify otherwise.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **dl-Alanyl-dl-valine**.



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Caption: Decision-making workflow for the proper disposal of **dl-Alanyl-dl-valine**.

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References

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- To cite this document: BenchChem. [Proper Disposal of dl-Alanyl-dl-valine: A Safety and Operational Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162794#dl-alanyl-dl-valine-proper-disposal-procedures]

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